

Technical Guide: 2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran

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Compound of Interest

Compound Name: 2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran

Cat. No.: B563152

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This document serves as a technical overview of **2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran**, a deuterated compound primarily utilized in pharmaceutical research and development.

Introduction and Chemical Identity

2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran is the deuterium-labeled version of 2-n-Butyl-4-[(2-bromoethoxy)-3,5-diiodobenzoyl]benzofuran.[2][3] The non-labeled compound is a potential metabolite of Amiodarone, an antiarrhythmic drug, and shares a significant structural similarity with thyroid hormones.[4]

The primary application of the deuterated form is as an isotope-labeled internal standard or tracer.[5] Stable heavy isotopes are incorporated into drug molecules for quantification during the drug development process, particularly in pharmacokinetic and metabolic studies using methods like NMR, GC-MS, or LC-MS.[3][5] Deuteration can potentially affect the pharmacokinetic and metabolic profiles of drugs.[3][5]

Table 1: Compound Identification

Identifier	Value
Chemical Name	2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran
CAS Number	1216376-62-3[3]
Molecular Formula	C ₂₁ H ₁₅ D ₄ BrI ₂ O ₃ [3]
Molecular Weight	657.11 g/mol [3]
Non-Deuterated Analog	2-n-Butyl-4-[(2-bromoethoxy)-3,5-diiodobenzoyl]benzofuran
Non-Deuterated CAS	96027-84-8[4][6]
Non-Deuterated Formula	C ₂₁ H ₁₉ BrI ₂ O ₃ [4][6]

| Non-Deuterated Mol. Wt. | 653.09 g/mol [4][6] |

Physicochemical Properties and Handling

Table 2: Specifications and Storage

Property	Value
Appearance	Light Yellow Solid [4][7]
Solubility	Dichloromethane[7], 10 mM in DMSO[2]
Storage	Short-term at room temperature. Long-term storage recommended at -20°C.[7]
Shipping	Ambient temperature[4]

| Handling | For maximum recovery, centrifuge the original vial before removing the cap.[7] |

Commercial Availability

This compound is available from several specialized chemical suppliers for research purposes.

Table 3: Commercial Suppliers

Supplier	Catalog Number	Available Size
Santa Cruz Biotechnology	sc-219271	-
MedChemExpress (MCE)	HY-132772S[3]	50 mg[2]
Fisher Scientific (TRC)	B690517	5 mg[8]
United States Biological	B8996-54[7]	5mg[7]
Pharmaffiliates	PA 01 0451000 (non-deuterated)[4]	-

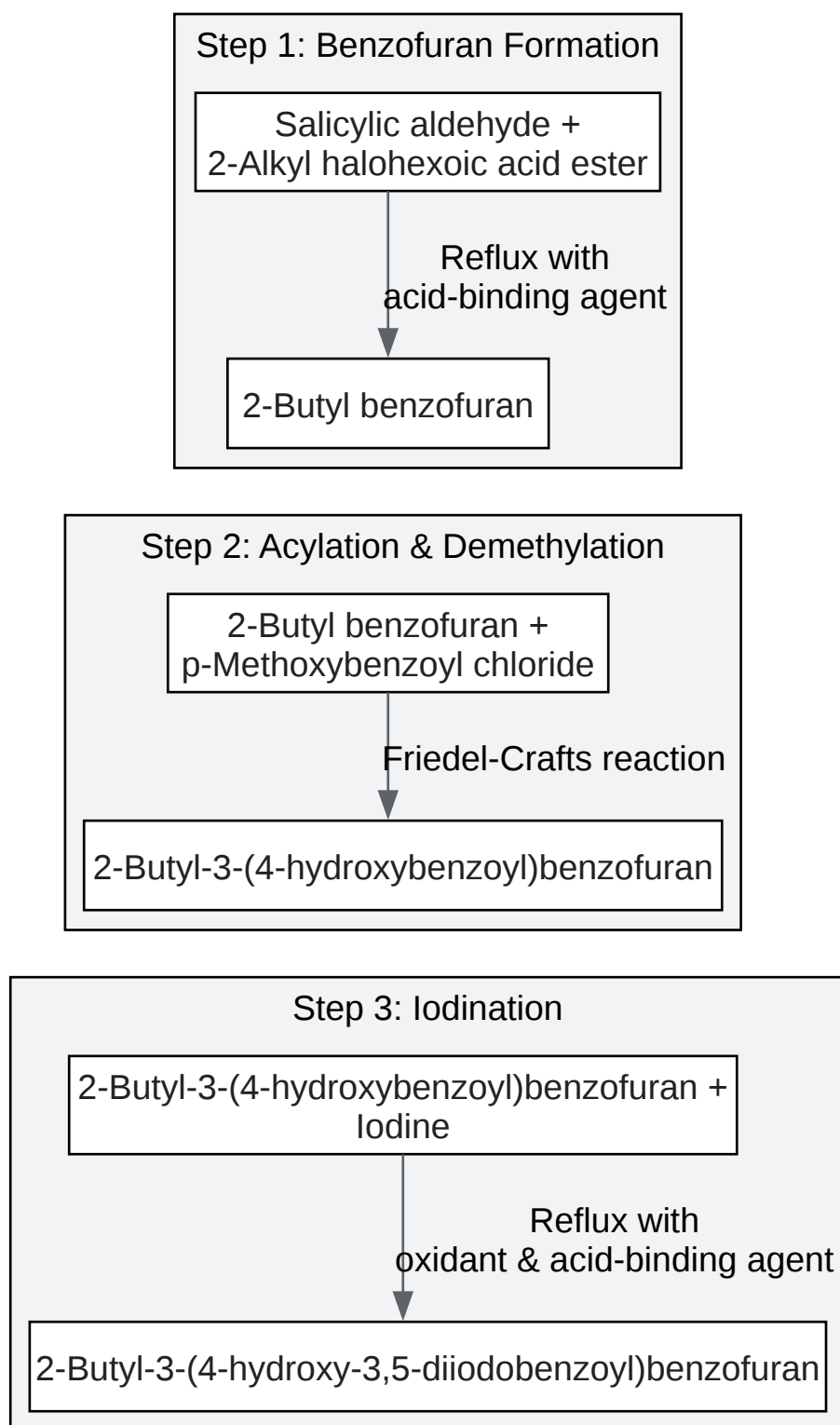
| Molsyns Research | MS-10927 | - |

Synthesis Pathway Overview

While specific synthesis details for the deuterated compound are proprietary, the synthesis of its core precursors is documented in patent literature. The non-deuterated analog is derived from 2-butyl-3-(4-hydroxybenzoyl)benzofuran, which is a key intermediate in the synthesis of Amiodarone.[9][10] The general manufacturing process involves a multi-step chemical synthesis.

A patented method for the synthesis of the key intermediate, 2-butyl-3-(4-hydroxy-3,5-diiodobenzoyl)benzofuran, involves the iodination of its precursor.[11]

The workflow for creating the key intermediate can be summarized as follows:



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Synthesis workflow for a key non-deuterated precursor.[9][11]

Biological Systems and Experimental Use

5.1 Role as a Labeled Standard

The primary and documented use of **2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran** is as an internal standard for the quantitative analysis of Amiodarone and its related substances in biological matrices. Its stable isotope label allows for precise differentiation from its endogenous or unlabeled counterparts in mass spectrometry-based assays.

5.2 Relationship to Amiodarone

The non-deuterated form is identified as an impurity and potential metabolite of Amiodarone.^[4] ^[12] Amiodarone itself is a non-selective ion channel blocker used to treat cardiac arrhythmias. ^[12] Therefore, the study and quantification of this compound are relevant for the quality control, safety, and efficacy analysis of Amiodarone pharmaceutical products.^[12]

5.3 Signaling Pathways

There is no publicly available research that directly implicates **2-n-Butyl-4-[(2-bromoethoxy-d4)-3,5-diiodobenzoyl]benzofuran** or its non-deuterated analog in specific biological signaling pathways. Its relevance is currently understood through its relationship to its parent drug, Amiodarone, and its utility as an analytical standard.

Experimental Protocols

Detailed experimental protocols for the application of this specific deuterated compound are not available in the public domain. Its use would follow standard laboratory procedures for preparing internal standards for quantitative analysis via LC-MS or similar methods. This typically involves:

- **Stock Solution Preparation:** Dissolving the compound in a suitable solvent (e.g., DMSO, Dichloromethane) to a precise concentration.
- **Working Solution Preparation:** Creating serial dilutions from the stock solution to generate calibration curves and spiking solutions.

- **Sample Spiking:** Adding a known quantity of the internal standard to biological samples (e.g., plasma, urine) and calibration standards prior to sample extraction.
- **Extraction and Analysis:** Co-extracting the analyte and the internal standard from the biological matrix and analyzing the processed sample using a validated LC-MS/MS method.
- **Quantification:** Calculating the analyte concentration by comparing the analyte-to-internal standard peak area ratio in the sample to the calibration curve.

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